

Essential Safety and Operational Guide for Handling 4-Aminophenyl Acetate

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Compound of Interest

Compound Name: 4-Aminophenyl acetate

Cat. No.: B084002

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This guide provides critical safety and logistical information for the handling and disposal of **4-Aminophenyl acetate**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory practices and mitigate risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

4-Aminophenyl acetate, also known as Phenol, 4-amino-, 1-acetate, is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

Given these potential hazards, adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment

A summary of the recommended PPE for handling **4-Aminophenyl acetate** is provided in the table below. Selections are based on the identified hazards and general laboratory safety standards.

Protection Type	Specific Recommendations	Standard/Source
Eye and Face Protection	Wear chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 / EN 166[2]
Skin Protection	Wear a lab coat or other suitable protective clothing to prevent skin contact.[2][3]	General Laboratory Practice
Hand Protection	Chemical-resistant, impervious gloves are required. Nitrile rubber is a suitable material.[4]	EN 374[4]
Example Specification:		
Glove Material: Nitrile rubber	[4]	
Glove Thickness: 0.11 mm	[4]	
Breakthrough Time: > 480 min	[4]	
Respiratory Protection	If ventilation is inadequate or dust is generated, use a NIOSH-approved N95 dust mask or a higher-level respirator.[5] Work in a chemical fume hood whenever possible.[5]	NIOSH/MSHA Approved

Operational Plan for Safe Handling

A systematic approach to handling **4-Aminophenyl acetate** is crucial from receipt to disposal. The following workflow outlines the necessary steps to maintain a safe laboratory environment.

1. Engineering Controls:

- Always work in a well-ventilated area.[3]
- For procedures that may generate dusts, mists, or vapors, use a chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

2. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where chemicals are handled.
- Keep the container tightly closed when not in use.[3]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[2][3]
- Keep containers tightly closed.[2][3]
- Store locked up.[3]
- Store away from incompatible materials such as strong oxidizing agents.[2][3]

4. Spill and Exposure Response:

- Spill Cleanup: In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, sweep up and shovel into suitable containers for disposal, avoiding dust generation.[2][3] For liquid spills, absorb with an inert material.
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.[2][3]

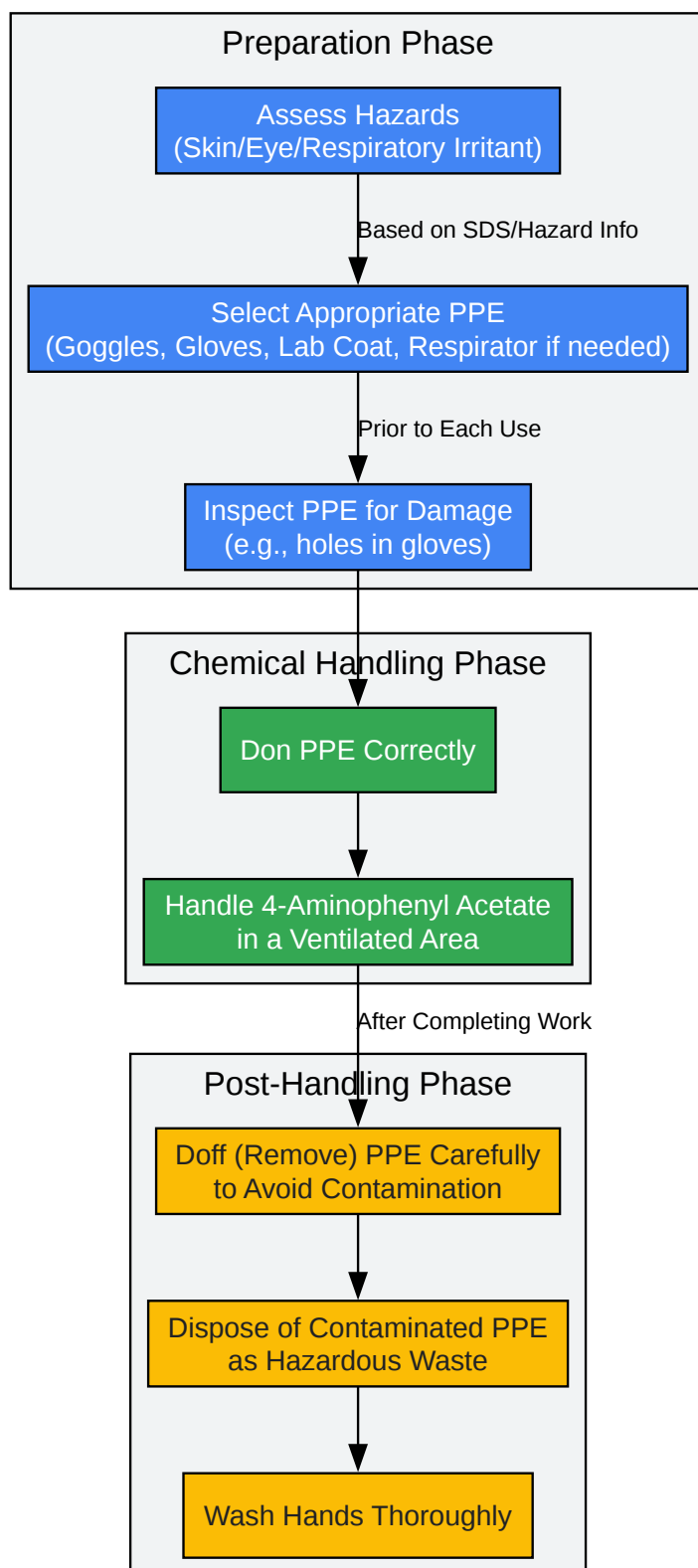
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing before reuse.[3]
- Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: If swallowed, seek immediate medical attention.[1]

Disposal Plan

Proper disposal of **4-Aminophenyl acetate** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: Collect all waste containing **4-Aminophenyl acetate**, including unused product, contaminated lab supplies (e.g., gloves, absorbent paper), and empty containers, in a designated and clearly labeled hazardous waste container.[5]
- Containerization: Use a chemically resistant, sealable container for waste collection. Ensure the waste container is kept closed except when adding waste.[5]
- Regulatory Compliance: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[3]
Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2]

PPE Workflow for Handling 4-Aminophenyl Acetate



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Caption: Workflow for PPE selection, use, and disposal when handling **4-Aminophenyl acetate**.

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